

Dimethylamine Borane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Dimethylamine borane

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Introduction

Dimethylamine borane (DMAB), with the chemical formula $C_2H_{10}BN$, is a versatile and powerful reducing agent employed in a variety of chemical transformations.^{[1][2][3]} Its applications range from organic synthesis, such as the reduction of aldehydes and ketones, to materials science, where it is used in electroless plating of metals and alloys.^{[4][5]} While an invaluable reagent, its hazardous nature necessitates a thorough understanding of its properties and strict adherence to safety protocols to mitigate risks in the laboratory and during drug development processes. This guide provides an in-depth overview of the safety and handling precautions for **dimethylamine borane**, incorporating quantitative data, experimental protocols, and visual aids to ensure its safe and effective use.

Chemical and Physical Properties

Dimethylamine borane is a white to off-white or light yellow crystalline solid with a characteristically amine-like or rotten-egg-like odor.^{[4][6]} It is sensitive to moisture and heat.^{[4][7]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Dimethylamine Borane**

Property	Value	Reference(s)
Chemical Formula	C ₂ H ₁₀ BN	[3][6]
Molecular Weight	58.92 g/mol	[6]
Appearance	White to light yellow crystalline solid/flakes/granules	[4][6][7]
Melting Point	33 - 37 °C (91.4 - 98.6 °F)	[4]
Boiling Point	59-65°C at 12mm Hg	[6]
Density	0.69 - 0.73 g/cm ³ at 20°C	[4][6]
Vapor Pressure	<5 hPa (at 20 °C); 5.3 mbar (at 70 °C)	[4][6]
Flash Point	43.3 - 65 °C (109.9 - 149 °F)	[4][7][8]
Autoignition Temperature	175 °C (347 °F)	[1]
Water Solubility	120 - 125 g/L (at 20 °C)	[6][9]
Stability	Stable under normal temperatures and pressures, but is moisture and heat sensitive.[4][7]	

Hazards and Toxicity

Dimethylamine borane is classified as a hazardous substance with multiple risk factors. It is a flammable solid and is toxic if swallowed, in contact with skin, or inhaled.[1][10] It can cause severe skin burns, serious eye damage, and may provoke an allergic skin reaction.[10][11] Inhalation may lead to respiratory irritation.[1] Furthermore, it is toxic to aquatic life with long-lasting effects.[10] A case of occupational exposure reported significant neurotoxicity, including acute cerebral and cerebellar dysfunction and delayed polyneuropathy.[8]

Table 2: Toxicological Data for **Dimethylamine Borane**

Route of Exposure	Species	Value	Reference(s)
Oral LD50	Rat	59 mg/kg	[11]
Dermal LD50	Rabbit	210 mg/kg	[11]
Intraperitoneal LD50	Mouse	200 mg/kg	
Inhalation ATE	-	1.5 mg/l/4h (dust/mist)	[12]

ATE: Acute Toxicity Estimate; LD50: Lethal Dose, 50%

Reactivity and Incompatibility

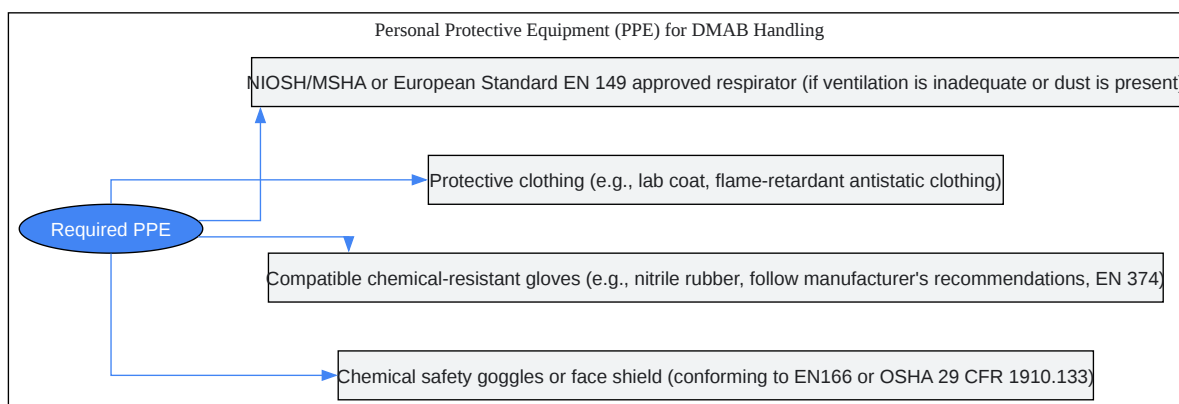
DMAB is a reactive compound that is incompatible with several classes of substances. It is sensitive to moisture and may release flammable gases upon contact with water.[6][9] It should be kept away from acids, strong oxidizing agents, oxygen, metals, and heavy metal salts.[1][13] Hazardous decomposition products upon heating include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), hydrogen, oxides of boron, and amines.[1][13]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimizing the risks associated with **dimethylamine borane**.

4.1. Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling DMAB to determine the appropriate PPE. The following diagram outlines the recommended PPE.



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Caption: Recommended Personal Protective Equipment for handling **Dimethylamine Borane**.

4.2. Engineering Controls

Work with **dimethylamine borane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1] An eyewash station and a safety shower must be readily accessible in the immediate work area.[7] Use non-sparking tools and ensure that all equipment is properly grounded to prevent static discharge.[13]

4.3. Handling Procedures

- Avoid the formation of dust.[1]
- Do not breathe dust, vapor, mist, or gas.[1]
- Avoid contact with skin, eyes, and clothing.[1]

- Wash hands thoroughly after handling.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Handle and store under an inert gas like nitrogen.[7][13]

4.4. Storage Requirements

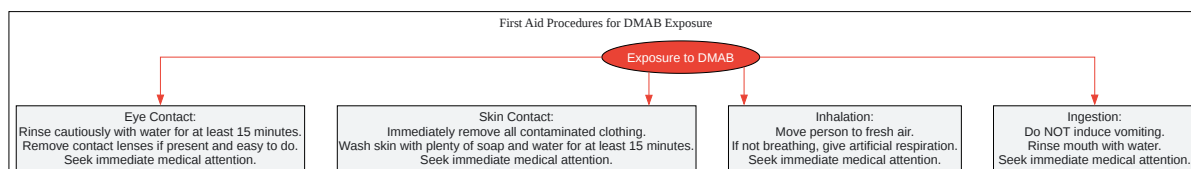
Store **dimethylamine borane** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances.[7] It is recommended to keep it refrigerated at temperatures below 4°C (39°F).[7] The storage area should be locked up or accessible only to authorized personnel.[11][14]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

5.1. First Aid Measures

The following flowchart details the immediate first aid steps to be taken in case of exposure.



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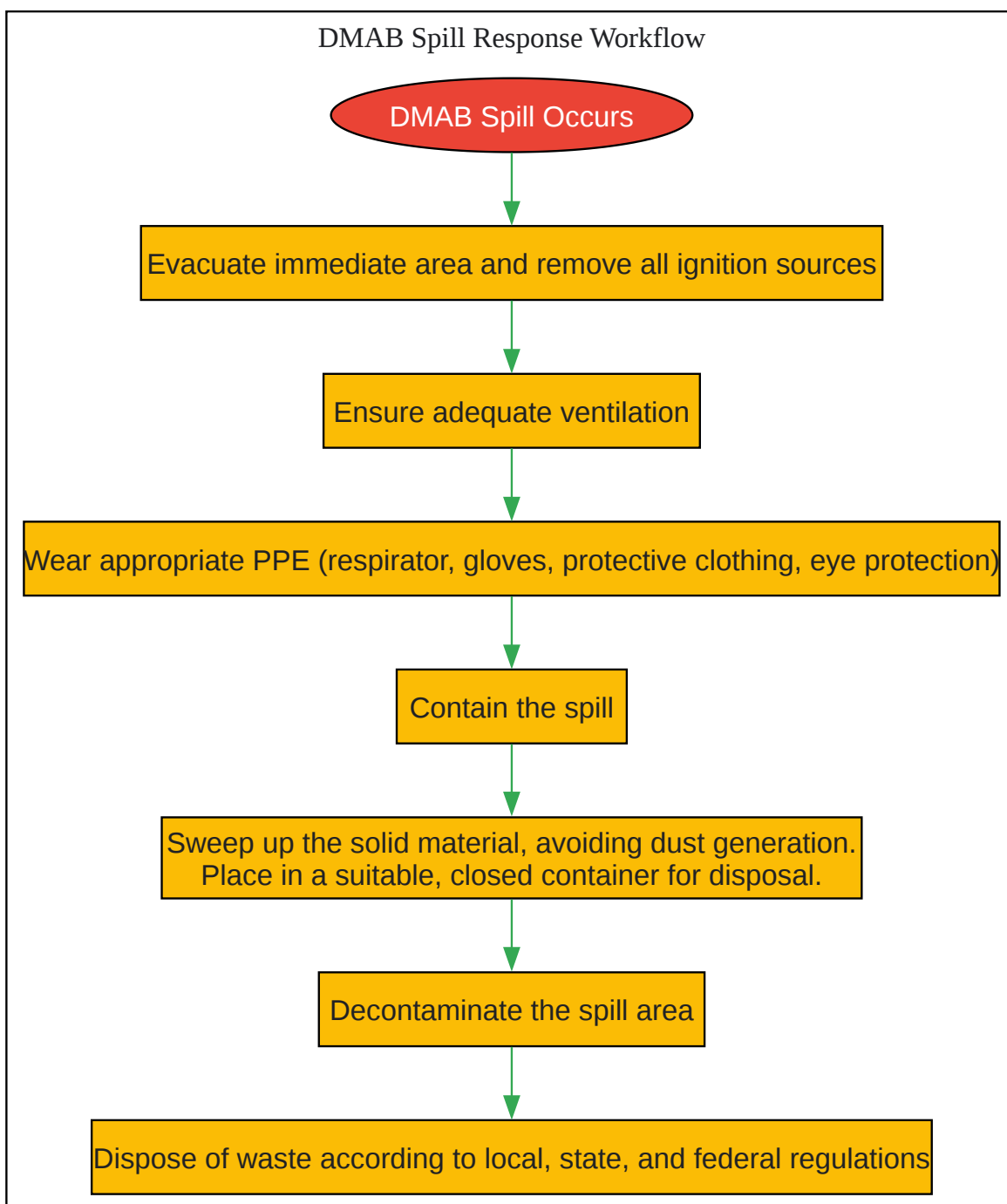
Caption: First aid measures for different routes of exposure to **Dimethylamine Borane**.

5.2. Fire-Fighting Measures

DMAB is a flammable solid.[1] In case of a fire, use dry chemical, water spray, or alcohol-resistant foam to extinguish.[15] Do not use a water jet or halon-type extinguishers.[10][15] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1] Containers may explode when heated, so they should be cooled with a water spray from a safe distance.[7]

5.3. Accidental Release Measures

The response to a spill will depend on its size and location. The following workflow provides a general guide for handling a DMAB spill.



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Caption: A stepwise guide for responding to a **Dimethylamine Borane** spill.

Experimental Protocols

The following are examples of common laboratory procedures involving **dimethylamine borane**. These are for illustrative purposes, and a thorough risk assessment should be conducted before undertaking any new experiment.

6.1. Synthesis of **Dimethylamine Borane**

This protocol is based on the reaction of a borohydride with dimethylamine hydrochloride.^[10]

Methodology:

- Under an inert atmosphere (e.g., nitrogen or argon), in a flame-dried flask equipped with a magnetic stirrer, add the chosen solvent (e.g., tetrahydrofuran).
- Cool the solvent to 5-15 °C using an ice bath.
- Slowly add sodium borohydride or potassium borohydride to the cooled solvent with stirring.
- In a separate flask, dissolve dimethylamine hydrochloride in the same solvent.
- Add the dimethylamine hydrochloride solution dropwise to the stirred borohydride suspension while maintaining the temperature between 5-15 °C.
- Allow the reaction to proceed for several hours at this temperature.
- After the reaction is complete, the mixture is filtered to remove the inorganic salt byproduct.
- The solvent is removed from the filtrate under reduced pressure to yield **dimethylamine borane**.

6.2. Reduction of an Aldehyde to a Primary Alcohol

This is a general procedure for the reduction of an aldehyde using DMAB.^[2]

Methodology:

- In a round-bottom flask, dissolve the aldehyde in a suitable solvent (e.g., ethyl acetate).

- Add 0.5 equivalents of **dimethylamine borane** to the solution.
- Add 1.0 equivalent of acetic acid to the reaction mixture at room temperature.
- Stir the reaction at room temperature for 1-24 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture can be concentrated, and the product purified by flash column chromatography.

6.3. Electroless Plating of Nickel-Boron Alloy

This protocol provides a general outline for the electroless deposition of a Ni-B alloy using DMAB as the reducing agent.^[14]

Methodology:

- Prepare the plating bath containing nickel sulfate (as the nickel source), **dimethylamine borane** (as the reducing agent), a complexing agent (e.g., citric acid), and a pH buffer (e.g., β -alanine).
- Adjust the pH of the bath to the desired level (e.g., 8.5).
- Immerse the pre-cleaned and activated substrate into the plating bath.
- Maintain the temperature of the bath (e.g., 40 °C) for the desired plating time.
- After plating, remove the substrate, rinse it with deionized water, and dry it.

Conclusion

Dimethylamine borane is a valuable reagent for chemical synthesis and materials science. However, its significant hazards, including flammability, toxicity, and reactivity, demand careful and informed handling. By understanding its properties, adhering to strict safety protocols, using appropriate personal protective equipment and engineering controls, and being prepared for emergencies, researchers and scientists can safely harness the utility of this powerful chemical. This guide serves as a comprehensive resource to promote a strong safety culture when working with **dimethylamine borane**.

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